

Methylheptyl Isostearate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Methylheptyl isostearate*

CAS No.: 209802-43-7

Cat. No.: B1515572

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CAS Number: 209802-43-7

Molecular Formula: $C_{26}H_{52}O_2$

IUPAC Name: Octan-2-yl 16-methylheptadecanoate

This technical guide provides an in-depth overview of **methylheptyl isostearate**, a branched-chain fatty acid ester. The information is tailored for researchers, scientists, and professionals in the field of drug development, focusing on its physicochemical properties, synthesis, analytical methods, and potential applications in pharmaceutical formulations.

Physicochemical and Identifier Information

Methylheptyl isostearate is a clear, colorless to pale yellow liquid. Its primary use in commercial applications is as a skin-conditioning agent and emollient in cosmetic formulations due to its non-greasy feel and rapid absorption.^[1] For drug development, its properties as a

non-comedogenic and fast-absorbing ester make it a candidate for topical and transdermal delivery systems.[1]

Property	Value	Source
CAS Number	209802-43-7	[2]
Molecular Formula	C ₂₆ H ₅₂ O ₂	
Molecular Weight	396.70 g/mol	[3]
IUPAC Name	Octan-2-yl 16-methylheptadecanoate	[4]
Synonyms	Isooctadecanoic acid, methylheptyl ester; Octyl isostearate; Capryl isostearate	[3][4]
Physical State	Liquid	
Solubility	Insoluble in water	

Identifier	Value
SMILES	<chem>CCCCCCCC(C)OC(=O)CCCCCCCCCCCCCCC(C)C</chem>
InChI	InChI=1S/C26H52O2/c1-5-6-7-19-22-25(4)28-26(27)23-20-17-15-13-11-9-8-10-12-14-16-18-21-24(2)3/h24-25H,5-23H2,1-4H3
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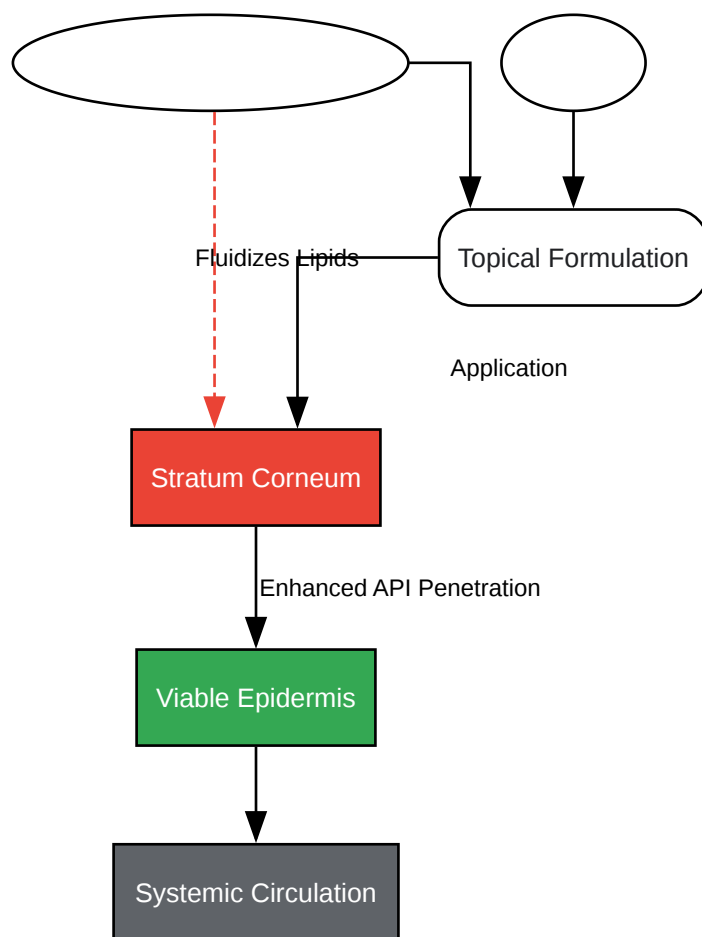
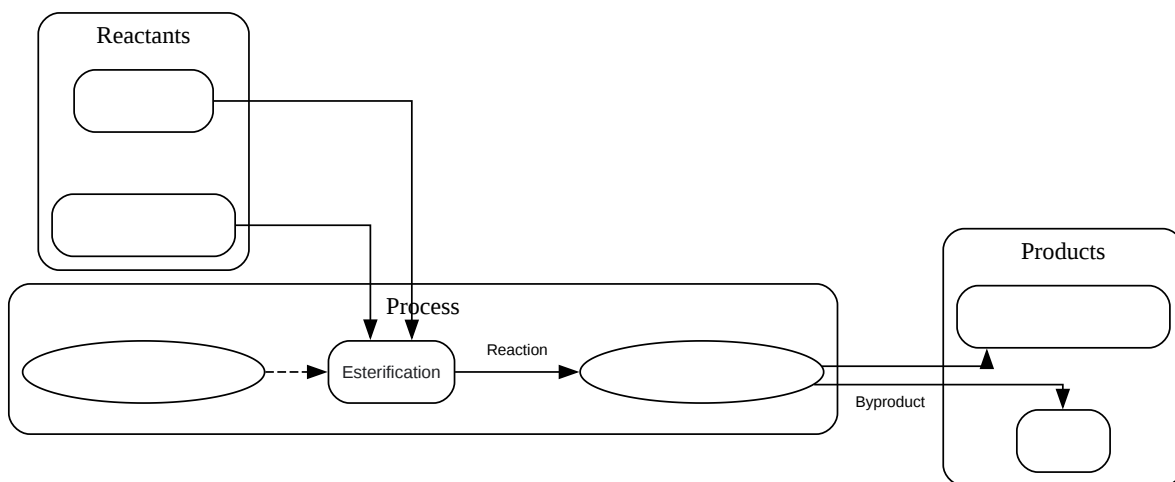
Synthesis and Manufacturing

Methylheptyl isostearate is synthesized through the esterification of isostearic acid with methylheptyl alcohol (octan-2-ol).[1] Isostearic acid is a branched-chain fatty acid, which contributes to the liquid nature and favorable sensory properties of the resulting ester.

Experimental Protocol: Esterification

A general laboratory-scale procedure for the synthesis of **methylheptyl isostearate** would involve the following steps:

- **Reactant Preparation:** Equimolar amounts of isostearic acid and methylheptyl alcohol are added to a round-bottom flask.
- **Catalyst Addition:** An acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, is added in a catalytic amount (typically 1-2% by weight of the reactants).
- **Reaction Setup:** The flask is equipped with a Dean-Stark apparatus and a condenser to facilitate the removal of water, which is a byproduct of the reaction and can inhibit the forward reaction.
- **Reaction Conditions:** The reaction mixture is heated to a temperature that allows for the azeotropic removal of water with a suitable solvent (e.g., toluene), typically in the range of 120-150°C. The reaction is monitored for the amount of water collected.
- **Reaction Completion and Work-up:** Once the theoretical amount of water has been collected, the reaction is considered complete. The mixture is then cooled, and the catalyst is neutralized with a base (e.g., sodium bicarbonate solution).
- **Purification:** The organic layer is separated, washed with water and brine, and then dried over an anhydrous salt (e.g., sodium sulfate). The solvent is removed under reduced pressure, and the resulting crude **methylheptyl isostearate** can be further purified by vacuum distillation if necessary.



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